Structural Confirmation & Purity Analysis of 1-(2-Methoxyphenyl)ethanol: A Comparative Analytical Guide

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Compound of Interest

Compound Name:	*1-(2-Methoxyphenyl)ethanol*
CAS No.:	*13513-82-1*
Cat. No.:	*B080116*

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Executive Summary & Strategic Context

1-(2-Methoxyphenyl)ethanol (CAS: 7417-18-7) is a critical chiral building block in the synthesis of agrochemicals and pharmaceutical intermediates. Its structural integrity is defined by two primary parameters: regiochemistry (ortho-substitution) and stereochemistry (R/S configuration).

In drug development, mistakenly utilizing the para-isomer (4-methoxy) or the wrong enantiomer can lead to catastrophic failure in downstream biological assays.[1] This guide moves beyond basic characterization, providing a comparative analysis of analytical techniques to definitively confirm the structure and purity of **1-(2-methoxyphenyl)ethanol**.

The Core Challenge: Isomer Differentiation

The primary analytical challenge is distinguishing the target **1-(2-methoxyphenyl)ethanol** from its commercially prevalent isomers:

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- 1-(3-Methoxyphenyl)ethanol (Meta)[1][2]
- 1-(4-Methoxyphenyl)ethanol (Para)[1][3]

While Mass Spectrometry (MS) confirms the molecular weight (152.19 g/mol) for all three, it fails to distinguish them.[1] Nuclear Magnetic Resonance (NMR) is the superior tool for regiochemical assignment, while Chiral HPLC is non-negotiable for enantiomeric excess (ee) determination.[1]

Comparative Analysis of Analytical Methodologies

Method A: 1H NMR Spectroscopy (Regiochemical Confirmation)

Verdict:The Gold Standard for Structural Identity.

Unlike the para-isomer, which exhibits a symmetric AA'BB' splitting pattern in the aromatic region, the **1-(2-methoxyphenyl)ethanol** (ortho) derivative displays a complex, four-proton ABCD system due to the lack of symmetry.[1]

Comparative Spectral Fingerprint (400 MHz, $CDCl_3$):

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Feature	1-(2-Methoxyphenyl)ethanol (Target)	1-(4-Methoxyphenyl)ethanol (Alternative)	Causality & Expert Insight
Aromatic Region	4 Distinct Signals (δ 6.8 – 7.5 ppm)	2 Distinct Signals (δ 6.8 – 7.3 ppm)	The ortho-methoxy group breaks symmetry, creating unique environments for all 4 ring protons.[1] The para-isomer has a plane of symmetry.
Coupling (J)	Complex splitting (dd, td)	Clear Doublets (approx. 8 Hz)	Ortho-substitution induces strong vicinal coupling (J~~7.5 Hz) and long-range coupling (J~~1.5 Hz).[1]
Methine (-CH)	Quartet at ~5.1 ppm	Quartet at ~4.8 ppm	The ortho-methoxy group exerts a steric and electronic deshielding effect, shifting the methine proton downfield.

Method B: Chiral HPLC (Stereochemical Purity)

Verdict:Mandatory for Asymmetric Synthesis Validation.

Standard C18 (Reverse Phase) HPLC cannot separate the (R) and (S) enantiomers. A polysaccharide-based chiral stationary phase is required.

Performance Comparison of Columns:

- Chiralpak OD-H (Cellulose tris(3,5-dimethylphenylcarbamate)):Superior.[1] Provides baseline resolution (Rs > 2.0) using normal phase conditions.

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- Chiralpak AD-H (Amylose tris(3,5-dimethylphenylcarbamate)):Moderate.[1] Often shows peak tailing for this specific alcohol due to hydrogen bonding interactions with the amylose backbone.

Experimental Protocols (Self-Validating Systems)

Protocol 1: Definitive Regioisomer Identification via 1H NMR

This protocol includes a "Symmetry Check" step to self-validate the assignment.

Reagents:

- Sample: ~10 mg **1-(2-methoxyphenyl)ethanol**[1]
- Solvent: 0.6 mL $CDCl_3$ (99.8% D, with 0.03% TMS)

Step-by-Step Methodology:

- Sample Preparation: Dissolve the sample in $CDCl_3$. Ensure the solution is clear; filter through a cotton plug if particulate matter is visible to prevent line broadening.
- Acquisition: Acquire 1H NMR spectrum with at least 16 scans to ensure high signal-to-noise ratio for the aromatic multiplets.
- Processing: Phase correct manually. Reference the TMS peak to 0.00 ppm.
- The "Symmetry Check" (Validation):
  - Zoom into the aromatic region (6.5 – 7.6 ppm).
  - Pass Criteria: You must observe four distinct multiplets.
  - Fail Criteria: If you see two large doublets (integrating to 2H each), the sample is the para-isomer.[1]
  - Specific Shift Check: Look for the doublet of doublets (dd) at ~7.43 ppm, characteristic of the proton ortho to the ethanol chain but meta to the methoxy group.

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Protocol 2: Enantiomeric Excess Determination via Chiral HPLC

Designed to quantify the enantiomeric ratio (er) following asymmetric reduction.[1]

Instrument Parameters:

- System: Agilent 1200 Series (or equivalent) with DAD detector.
- Column: Daicel Chiralpak OD-H (250 x 4.6 mm, 5 µm).[1]
- Mobile Phase: n-Hexane : Isopropanol (95 : 5 v/v).[4] Note: Premixing is crucial to prevent baseline noise.
- Flow Rate: 0.7 mL/min.[4]
- Temperature: 25°C.
- Detection: UV @ 214 nm (max absorption) and 254 nm.

Workflow:

- Blank Run: Inject mobile phase to ensure column cleanliness.
- Racemic Standard: Inject a racemic mixture of **1-(2-methoxyphenyl)ethanol** to establish retention times for (R) and (S) enantiomers.
  - Expected Data: Peak 1 (Minor/R) ~13.5 min; Peak 2 (Major/S) ~14.6 min (Order depends on specific synthesis, verify with optical rotation if absolute config is unknown).[1]
- Sample Injection: Inject 5 µL of the sample (1 mg/mL in mobile phase).
- Calculation:

  [1]

Visualizations & Logic Flows

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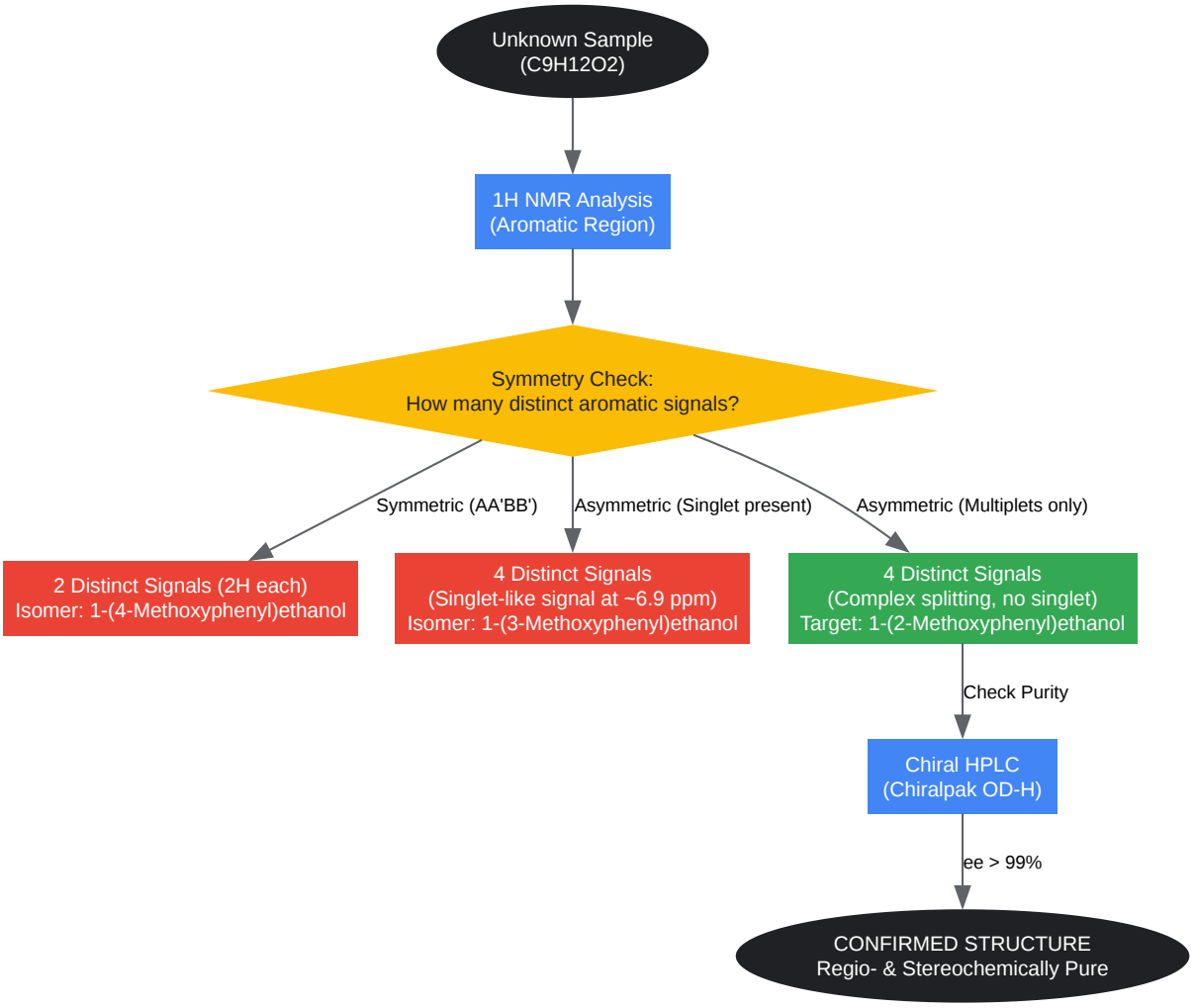
Diagram 1: Structural Elucidation Decision Tree

This logic flow guides the researcher through the differentiation of the target molecule from its isomers.



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Caption: Decision logic for differentiating the 2-methoxy target from 3- and 4-methoxy isomers using 1H NMR splitting patterns.

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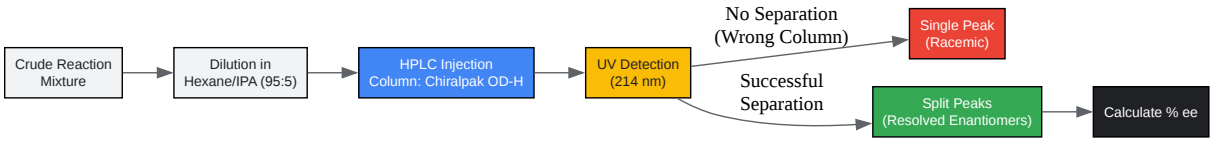
Diagram 2: Chiral Resolution Workflow

This diagram illustrates the critical path for determining enantiomeric purity.



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Caption: Workflow for the chiral resolution of **1-(2-methoxyphenyl)ethanol** enantiomers.

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